Safeguarding Your Research: A Comprehensive Guide to Handling SR9011 Hydrochloride

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Compound of Interest	
Compound Name:	*SR9011 hydrochloride*
CAS No.:	*2070014-94-5*
Cat. No.:	*B3049455*

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **SR9011 hydrochloride**, a synthetic REV-ERB agonist. Adherence to these protocols will minimize risk and ensure a safe research environment.

Hazard Identification and GHS Classification

SR9011 hydrochloride is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards[1]:

- Skin corrosion/irritation (Category 2): H315 - Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A): H319 - Causes serious eye irritation.

The signal word for this substance is Warning[1].

Personal Protective Equipment (PPE)

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A multi-layered approach to personal protection is crucial when handling **SR9011 hydrochloride**. The following table summarizes the required PPE, drawing from established safety guidelines for hazardous drugs[2][3][4].

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Chemotherapy Gloves	Two pairs of chemotherapy-rated gloves are required[3][4]. Ensure they meet ASTM D6978 standards[2].
Body	Impervious Gown	A long-sleeved, impermeable gown that closes in the back is mandatory. Cuffs should be elastic or knit to ensure a snug fit[1][2].
Eyes/Face	Safety Goggles with Side-Shields & Face Shield	Safety goggles with side-shields are a minimum requirement[1]. For tasks with a higher risk of splashes or aerosol generation, a combination of a face shield and mask is recommended[3].
Respiratory	Suitable Respirator (e.g., N95)	A NIOSH-approved respirator should be used, especially when handling the powder form or if there is a risk of aerosolization[1][3][4].
Hair/Feet	Hair and Shoe Covers	To prevent contamination, hair and shoe covers should be worn[2].

Operational Plan: Step-by-Step Handling Procedures

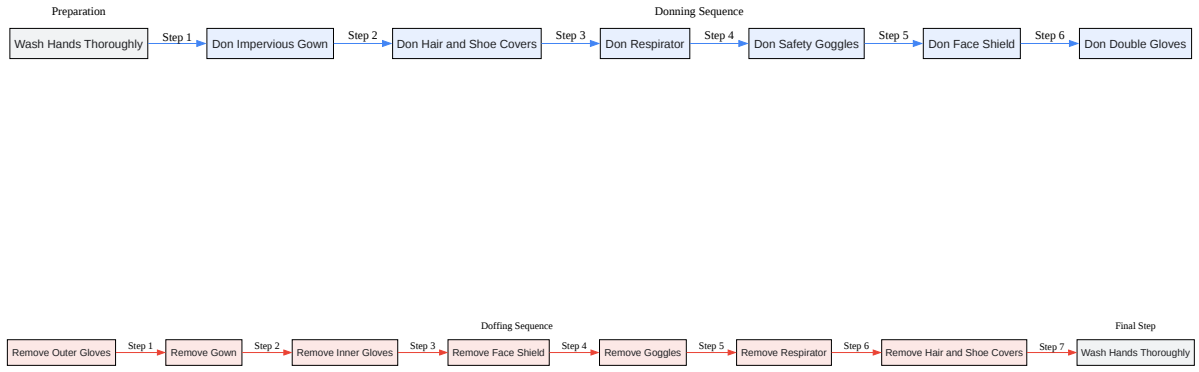
Meticulous adherence to handling protocols is critical to prevent exposure and contamination.

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1. Preparation and Engineering Controls:

- Work in a designated area, preferably a chemical fume hood or a well-ventilated space, to minimize inhalation exposure[1].
- Ensure an eyewash station and safety shower are readily accessible[1].
- Before handling, ensure all necessary PPE is available and in good condition.

2. Donning PPE: The following sequence for putting on PPE should be followed to ensure maximum protection.



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